

# Essential Safety and Disposal Guidance for GR 55562 Dihydrochloride

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## Compound of Interest

Compound Name: GR 55562 dihydrochloride

Cat. No.: B1672125

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Researchers and laboratory personnel must handle **GR 55562 dihydrochloride** with care, adhering to established safety protocols for chemical reagents. Although a specific Safety Data Sheet (SDS) for **GR 55562 dihydrochloride** is not readily available in public domains, this document provides essential safety information and outlines proper disposal procedures based on the chemical's properties and general laboratory safety standards. This guidance is intended to support the safe and effective use of **GR 55562 dihydrochloride** in a research environment.

## Chemical and Physical Properties

A summary of the known quantitative data for **GR 55562 dihydrochloride** is presented below. This information is crucial for the safe handling, storage, and preparation of solutions.

Property	Value	Source
Molecular Weight	448.39 g/mol	[1]
Molecular Formula	$C_{23}H_{25}N_3O_2 \cdot 2HCl$	[1]
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in water to 100 mM	[2]
Physical Form	Solid	[2]

## Proper Disposal Procedures

As a precautionary measure, **GR 55562 dihydrochloride** and its containers should be disposed of as chemical waste. Always consult and adhere to your institution's and local authorities' specific waste disposal regulations. The following are general procedural steps for the disposal of this compound:

Step 1: Personal Protective Equipment (PPE) Before handling the chemical for disposal, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Segregation and Collection

- Solid Waste: Collect unadulterated **GR 55562 dihydrochloride** powder in a clearly labeled, sealed container designated for chemical waste. Avoid mixing with other incompatible waste streams.
- Liquid Waste: Aqueous solutions of **GR 55562 dihydrochloride** should be collected in a labeled, sealed container for aqueous chemical waste. Do not pour solutions down the drain. [\[3\]](#)
- Contaminated Materials: Any materials, such as weighing paper, pipette tips, and gloves, that come into contact with **GR 55562 dihydrochloride** should be disposed of as solid chemical waste.

Step 3: Labeling and Storage

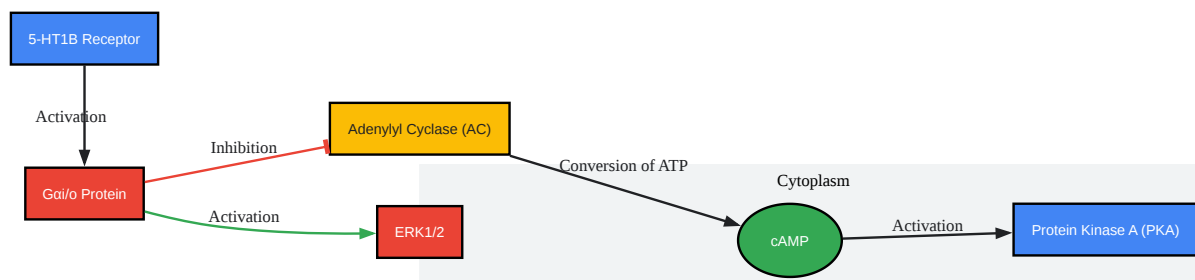
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**GR 55562 dihydrochloride**," and any known hazard information.
- Store the sealed waste container in a designated, secure area for hazardous waste, away from incompatible materials, until it is collected by trained personnel for final disposal.

#### Step 4: Final Disposal

- Dispose of the chemical waste through your institution's designated hazardous waste management program.[3][4] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4]

## Signaling Pathway of the 5-HT1B Receptor

GR 55562 is a selective antagonist of the 5-HT1B receptor. Understanding the signaling pathway of this receptor is crucial for interpreting experimental results. The diagram below illustrates the key signaling cascades initiated by the activation of the 5-HT1B receptor.



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## References

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